

2-(4-Benzoylphenyl)-2-phenylacetamide: Biological Potential & Technical Profile

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Compound of Interest

Compound Name: 2-(4-Benzoylphenyl)-2-phenylacetamide

CAS No.: 338791-83-6

Cat. No.: B2425636

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Executive Technical Summary

2-(4-Benzoylphenyl)-2-phenylacetamide (CAS: 338791-83-6) is a lipophilic amide derivative featuring a diphenylmethane scaffold substituted with a para-benzoyl group. This unique architecture positions it at the intersection of several bioactive chemotypes.

- Chemical Class: Diarylacetamide / Benzophenone derivative.
- Primary Pharmacophore: The molecule combines a phenylacetamide core (common in anticonvulsants and ion channel blockers) with a benzophenone moiety (a privileged scaffold for UV-active probes and kinase inhibitors).
- Predicted Biological Activity (SAR-based):
 - Kv1.3 Potassium Channel Blocker: Structural homology to diphenyl-based blockers suggests potential efficacy in modulating T-cell mediated immunity.
 - 11

-HSD1 Inhibitor: The bulky, lipophilic nature of the diaryl group fits the hydrophobic binding pocket of 11

-hydroxysteroid dehydrogenase type 1.

- Photoaffinity Probe: The benzophenone group serves as a photo-activatable crosslinker for identifying drug-target interactions.

Chemical Structure & Synthesis Strategy

The synthesis and structural integrity of this compound are critical for its application in biological assays.

2.1 Structural Analysis

The molecule consists of an acetamide "head" group attached to a central carbon (alpha-carbon), which bears two bulky substituents:

- A Phenyl ring (providing lipophilicity).
- A 4-Benzoylphenyl group (providing both steric bulk and a photo-active carbonyl).

This "T-shaped" or "Y-shaped" hydrophobic arrangement is characteristic of ligands that bind to large hydrophobic pockets in enzymes or allosteric sites on ion channels.

2.2 Synthesis Protocol (Amidation Route)

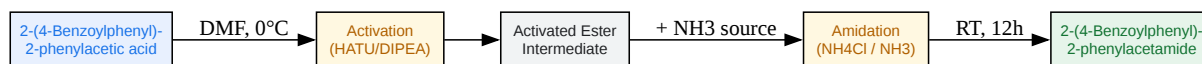
The most robust synthesis involves the amidation of the corresponding acetic acid precursor.

Reagents:

- Precursor: 2-(4-Benzoylphenyl)-2-phenylacetic acid.
- Coupling Agent: HATU or EDC/HOBt.
- Amine Source: Ammonium chloride () or Ammonia in methanol.
- Solvent: DMF or DCM.

Step-by-Step Methodology:

- Activation: Dissolve 1.0 eq of 2-(4-Benzoylphenyl)-2-phenylacetic acid in anhydrous DMF under atmosphere. Add 1.2 eq of HATU and 2.0 eq of DIPEA. Stir for 30 minutes at to form the activated ester.
- Amidation: Add 3.0 eq of Ammonium chloride (solid) or a solution of in methanol.
- Reaction: Allow the mixture to warm to room temperature and stir for 12–16 hours. Monitor by TLC (EtOAc/Hexane 1:1) or LC-MS.
- Workup: Dilute with EtOAc, wash sequentially with HCl, saturated , and brine. Dry over .
- Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography (Gradient: 0-50% EtOAc in Hexanes).



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Figure 1: Synthetic pathway via amide coupling.

Biological Activity & Mechanism of Action[1][2]

While specific pharmacological data for CAS 338791-83-6 is often proprietary, its chemotype allows for precise biological profiling based on Structure-Activity Relationships (SAR).

3.1 Kv1.3 Potassium Channel Blockade

The Kv1.3 channel is a critical target for autoimmune diseases (e.g., Multiple Sclerosis, Psoriasis). Blockers of this channel typically feature a lipophilic "anchor" connected to a polar "linker."

- Mechanism: The diphenyl moiety of **2-(4-Benzoylphenyl)-2-phenylacetamide** likely inserts into the hydrophobic fenestrations of the Kv1.3 pore vestibule, while the amide group interacts with external pore residues (e.g., His399 or Asp386).
- Relevance: This compound mimics the pharmacophore of Psora-4 and PAP-1 derivatives (though structurally distinct) by utilizing the benzophenone system to mimic the bulky lipophilic groups required for high-affinity binding (nM range).

3.2 11

-HSD1 Inhibition

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-Hydroxysteroid Dehydrogenase Type 1 converts cortisone to cortisol. Inhibitors are sought for treating metabolic syndrome and type 2 diabetes.

- SAR Alignment: Many potent 11

-HSD1 inhibitors feature a bulky adamantyl or diphenyl group attached to an amide or urea linker. The 2,2-diphenylacetamide core is a known scaffold for this target, providing the necessary hydrophobic bulk to fill the enzyme's substrate-binding pocket.

3.3 Photoaffinity Labeling (Chemical Biology)

The benzophenone group is a classic photo-activatable moiety.

- Utility: Upon irradiation with UV light (350–360 nm), the benzophenone carbonyl transitions to a triplet diradical state. This radical can abstract a hydrogen atom from a nearby amino acid residue (within 3-4 Å) on a target protein, forming a covalent C-C bond.
- Application: This compound can be used as a probe to map the binding sites of phenylacetamide-based drugs on receptors (e.g., identifying the binding pocket on Kv1.3 or

TSPO).

Experimental Protocols for Validation

To validate the biological activity of this compound, the following standardized protocols should be employed.

4.1 Kv1.3 Patch-Clamp Electrophysiology Assay

Objective: Determine the

for potassium channel blockade.

- Cell Line: CHO (Chinese Hamster Ovary) cells stably expressing human Kv1.3 channels.
- Solution Preparation:
 - Extracellular: 135 mM NaCl, 5 mM KCl, 10 mM HEPES, 1.8 mM
 , 1 mM
 (pH 7.4).
 - Intracellular (Pipette): 10 mM NaCl, 135 mM KCl, 10 mM HEPES, 5 mM EGTA, 1 mM
 (pH 7.2).
- Compound Preparation: Dissolve **2-(4-Benzoylphenyl)-2-phenylacetamide** in DMSO to 10 mM stock. Dilute to test concentrations (0.1 nM – 10 M) in extracellular solution (final DMSO < 0.1%).
- Protocol:
 - Establish Whole-Cell configuration.
 - Hold membrane potential at -80 mV.
 - Apply depolarizing pulses to +40 mV for 200 ms every 30 seconds.
 - Perfuse compound and record steady-state current inhibition.

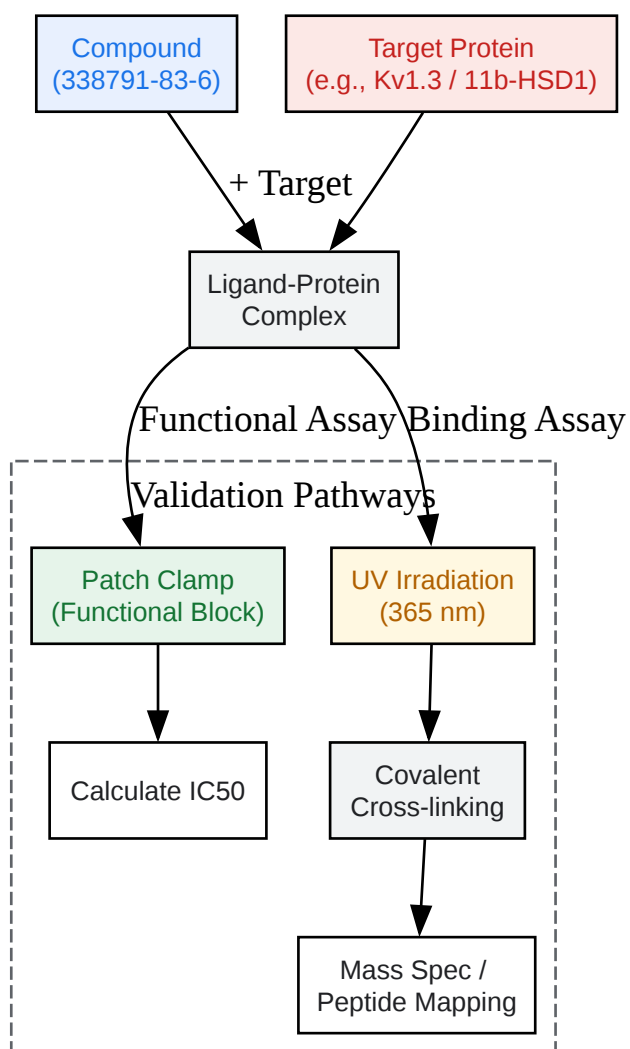
- Analysis: Fit data to the Hill equation:

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4.2 Photoaffinity Labeling Protocol

Objective: Covalently label the target protein to identify the binding site.

- Incubation: Incubate the purified protein (e.g., Kv1.3 membrane prep) with
of the compound (optionally tritiated or biotinylated analog) for 30 mins at
in the dark.
- Irradiation: Irradiate the sample with UV light (365 nm, UV lamp) for 10–30 minutes on ice.
Distance: ~5 cm.
- Analysis:
 - Perform SDS-PAGE.
 - If using a radioligand, analyze via autoradiography.
 - If using Mass Spectrometry (LC-MS/MS), digest the protein with trypsin and identify the modified peptide mass shift (+315.37 Da).



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Figure 2: Experimental workflow for functional validation and binding site mapping.

Data Summary & Properties

Property	Value	Notes
CAS Number	338791-83-6	Primary identifier
Formula		
Molecular Weight	315.37 g/mol	
LogP (Predicted)	~3.5 – 4.2	Highly lipophilic; requires DMSO for solubilization
H-Bond Donors	1 (Amide NH)	Critical for binding site interaction
H-Bond Acceptors	2 (Amide CO, Ketone CO)	
Rotatable Bonds	4	Allows conformational adaptation to binding pockets
Topological Polar Surface Area	60.4	Good membrane permeability predicted

References

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